

4'-Fluorobiphenyl-4-sulfonyl chloride molecular structure and weight

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Compound of Interest

Compound Name: 4'-Fluorobiphenyl-4-sulfonyl chloride

Cat. No.: B046693

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An In-depth Technical Guide to 4'-Fluorobiphenyl-4-sulfonyl chloride

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical reagents is paramount. This guide provides a detailed overview of the molecular structure and properties of **4'-Fluorobiphenyl-4-sulfonyl chloride**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.[\[1\]](#)

Molecular Properties and Structure

4'-Fluorobiphenyl-4-sulfonyl chloride is a versatile compound valued for its reactivity, which is enhanced by the presence of a fluorine atom and a sulfonyl chloride functional group.[\[1\]](#) This structure makes it an excellent electrophile for nucleophilic substitution reactions, facilitating the creation of complex molecules.[\[1\]](#)

Quantitative Molecular Data

The fundamental properties of **4'-Fluorobiphenyl-4-sulfonyl chloride** are summarized in the table below, providing a clear reference for laboratory and research applications.

Property	Value
Molecular Formula	C ₁₂ H ₈ ClFO ₂ S ^{[1][2][3][4][5]}
Molecular Weight	270.71 g/mol ^{[1][2][3][4][5][6]}
CAS Number	116748-66-4 ^{[1][3][4][5][6]}
Appearance	White powder ^[1]
Melting Point	80-85 °C ^[4]
Boiling Point	372.9°C at 760 mmHg ^[7]
Flash Point	179.3°C ^[7]
InChI Key	CIDMHDJTWWMBIF-UHFFFAOYSA-N ^{[2][4]}
SMILES String	Fc1ccc(cc1)-c2ccc(cc2)S(Cl)(=O)=O ^[4]

Molecular Structure Visualization

The two-dimensional structure of **4'-Fluorobiphenyl-4-sulfonyl chloride** is depicted in the following diagram, illustrating the connectivity of the atoms.

Molecular structure of **4'-Fluorobiphenyl-4-sulfonyl chloride**.

Applications in Research and Development

4'-Fluorobiphenyl-4-sulfonyl chloride serves as a crucial building block in various scientific fields.

- Pharmaceutical Development: It is a key intermediate in the synthesis of pharmaceuticals, including anti-cancer agents.^[1]
- Organic Synthesis: The compound is utilized in the preparation of sulfonamides, which are important in the production of dyes and agrochemicals.^[1]
- Material Science: It finds application in creating advanced materials like polymers and coatings, where it can enhance properties such as thermal stability and chemical resistance.
^[1]

Due to its versatile reactivity and the functional groups it can introduce, this compound is a valuable tool for chemists and material scientists aiming to develop novel and effective products.

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